"5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine" structure elucidation

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Compound of Interest

Compound Name:	*5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine*
CAS No.:	*1315545-04-0*
Cat. No.:	*B566835*

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An In-depth Technical Guide to the Structure Elucidation of **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine**

Introduction: The Imperative of Structural Certainty

In the landscape of pharmaceutical and materials science, the precise molecular architecture of a compound dictates its function, reactivity, and potential applications. Unambiguous structure elucidation is the cornerstone of chemical research, ensuring reproducibility and forming the basis for rational drug design and the development of novel materials. This guide provides a comprehensive, in-depth walkthrough of the analytical methodologies required to definitively confirm the structure of **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine**, a substituted pyridine derivative. Such compounds are of significant interest as intermediates in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.[1][2]

This document is designed for researchers and scientists in the field of drug development and organic synthesis. It eschews a rigid template in favor of a logical, causality-driven narrative. As a senior application scientist, the focus is not merely on the "what" but the "why"—explaining

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the strategic choices behind each analytical technique and how the resulting data streams are integrated into a single, validated structural conclusion. We will proceed from foundational molecular formula determination by mass spectrometry to the intricate mapping of the atomic framework using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

Part 1: Foundational Analysis via Mass Spectrometry (MS)

The first step in any structure elucidation is to determine the molecular formula. High-Resolution Mass Spectrometry (HRMS) provides the most accurate mass measurement, allowing for the calculation of a unique elemental composition.

Theoretical Framework

For the target molecule, **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine**, the expected molecular formula is $C_9H_{12}BrNO_3$. A key feature to anticipate in the mass spectrum is the isotopic signature of bromine. Bromine has two naturally occurring stable isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 ratio.[3][4] This results in a characteristic pair of peaks in the mass spectrum for any bromine-containing fragment: the molecular ion peak (M) and an (M+2) peak of almost equal intensity.[3][4][5] This isotopic pattern is a powerful diagnostic tool for confirming the presence of a single bromine atom.

Anticipated Spectrometric Data

The calculated monoisotopic mass of the protonated molecule $[C_9H_{12}BrNO_3 + H]^+$ is 262.0077 u (for ^{79}Br) and 264.0056 u (for ^{81}Br). The observation of this pair of ions with high mass accuracy (typically < 5 ppm error) in an HRMS analysis would provide strong evidence for the proposed molecular formula.

Table 1: Predicted High-Resolution Mass Spectrometry Data

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Ion	Formula	Calculated m/z (^{79}Br)	Calculated m/z (^{81}Br)	Expected Ratio
$[M+H]^+$	$C_9H_{13}BrNO_3^+$	262.0077	264.0056	~1:1
$[M-OCH_3]^+$	$C_8H_9BrNO_2^+$	230.9866	232.9845	~1:1
$[M-OCH_2CH_2OCH_3]^+$	$C_7H_6BrNO^+$	187.9655	189.9634	~1:1

Experimental Protocol: High-Resolution Mass Spectrometry

- Sample Preparation: Dissolve approximately 1 mg of the synthesized compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- Instrumentation: Utilize a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source.
- Data Acquisition: Infuse the sample solution directly into the ESI source. Acquire data in positive ion mode over a mass range of m/z 50-500.
- Analysis: Process the acquired spectrum to identify the monoisotopic masses of the molecular ion peaks. Verify the characteristic ~1:1 M and M+2 isotopic pattern and compare the experimental mass with the theoretical mass to confirm the elemental composition.

Part 2: Mapping the Atomic Framework with NMR Spectroscopy

While MS provides the molecular formula, NMR spectroscopy reveals the precise arrangement and connectivity of the atoms. A combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments is required for an unambiguous assignment. The analysis of substituted pyridines by NMR is a well-established field, providing a strong basis for our predictions.[6][7][8][9][10]

^{1}H NMR Spectroscopy: Proton Environment Mapping

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The ^{1}H NMR spectrum provides information about the number of different proton environments, their relative numbers (integration), and their neighboring protons (multiplicity).

Predicted ^{1}H NMR Spectrum:

- Aromatic Region: The pyridine ring is expected to show two distinct signals. The proton at C4 will likely appear as a doublet, coupled to the proton at C6. The proton at C6 will also be a doublet. Their chemical shifts will be influenced by the surrounding substituents.
- Aliphatic Region:
  - The methoxy group ($-OCH_3$) at C3 will appear as a sharp singlet, integrating to 3 protons.
  - The methoxyethoxy group ($-OCH_2CH_2OCH_3$) will exhibit two signals. The two methylene groups ($-OCH_2CH_2O-$) will likely appear as triplets, each integrating to 2 protons, due to coupling with each other.
  - The terminal methoxy group of the side chain will be a singlet, integrating to 3 protons.

^{13}C NMR Spectroscopy: The Carbon Skeleton

The ^{13}C NMR spectrum reveals the number of unique carbon environments in the molecule.

Predicted ^{13}C NMR Spectrum:

- Aromatic Carbons: Six distinct signals are expected for the pyridine ring carbons, though some may have similar shifts. The carbons directly attached to electronegative atoms (N, O, Br) will be significantly deshielded (higher ppm values).
- Aliphatic Carbons: Four signals are expected for the aliphatic carbons: one for the C3-methoxy group, two for the methylene carbons of the methoxyethoxy chain, and one for the terminal methoxy carbon of the chain.

Table 2: Predicted ^{1}H and ^{13}C NMR Chemical Shift Assignments

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Position	Group	Predicted ^{1}H δ (ppm), Multiplicity, J (Hz)	Predicted ^{13}C δ (ppm)
4	Pyridine-H	~7.5-7.8, d, J=~2-3 Hz	~110-120
6	Pyridine-H	~8.0-8.3, d, J=~2-3 Hz	~140-150
3-OCH_3	Methoxy	~3.9-4.1, s	~55-60
2-OCH_2-	Methoxyethoxy	~4.3-4.5, t, J=~5-7 Hz	~68-72
2-OCH_2CH_2O-	Methoxyethoxy	~3.7-3.9, t, J=~5-7 Hz	~69-73
2-$OCH_2CH_2OCH_3$	Methoxy	~3.3-3.5, s	~58-62
2	Pyridine-C	-	~155-165
3	Pyridine-C	-	~145-155
5	Pyridine-C	-	~105-115

Note: These are estimated chemical shifts. Actual values may vary based on solvent and other experimental conditions.

2D NMR: Connecting the Pieces

Two-dimensional NMR experiments are essential for confirming the connectivity of the molecular fragments identified in the 1D spectra.

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically separated by 2-3 bonds). We would expect to see a cross-peak between the H4 and H6 protons of the pyridine ring and, crucially, between the two methylene protons of the methoxyethoxy group, confirming their adjacency.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon atom to which it is directly attached. It allows for the unambiguous assignment of the ^{13}C signals for all protonated carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for piecing the structure together. It reveals correlations between protons and

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carbons that are separated by 2-3 bonds. Key expected correlations that would confirm the overall structure include:

- A correlation from the C3-methoxy protons to the C3 carbon of the pyridine ring.
- A correlation from the protons of the O-CH_2 group (of the methoxyethoxy chain) to the C2 carbon of the pyridine ring.
- Correlations from the aromatic protons (H4 and H6) to the surrounding pyridine carbons, confirming their positions relative to the substituents.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1D Spectra Acquisition: Acquire standard ^{1}H and $^{13}C\{^{1}H\}$ spectra.
- 2D Spectra Acquisition: Acquire COSY, HSQC, and HMBC spectra using standard pulse programs.
- Data Analysis: Process and analyze all spectra to assign chemical shifts and identify key correlations to build the final molecular structure.

Part 3: Integrated Workflow and Final Confirmation

The structure elucidation process is a logical, self-validating workflow where each piece of data corroborates the others.

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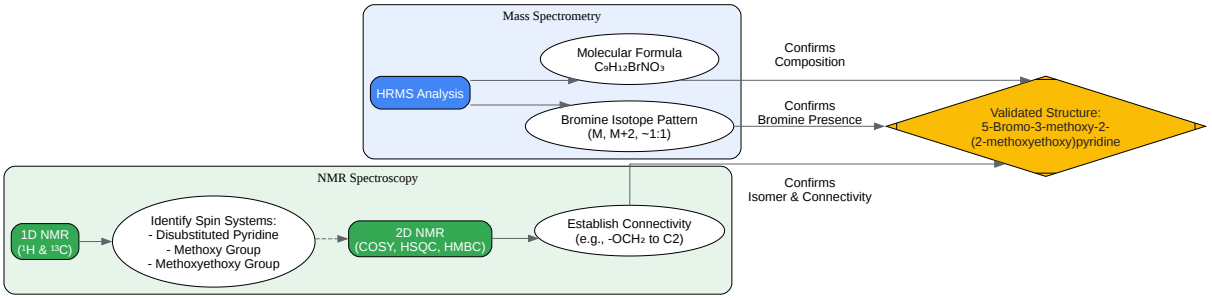

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Caption: Workflow for the structure elucidation of **5-Bromo-3-methoxy-2-(2-methoxyethoxy)pyridine**.

This workflow begins with HRMS to establish the molecular formula and the presence of bromine. Concurrently, 1D NMR identifies the key structural fragments (the pyridine ring and the two ether side chains). Finally, 2D NMR acts as the definitive bridge, connecting these fragments in their correct regiochemical arrangement. The HMBC correlation between the methoxyethoxy side chain and C2 of the pyridine ring, along with the correlation of the methoxy group to C3, provides the conclusive evidence to differentiate this isomer from all other possibilities.

Conclusion

The rigorous application of modern analytical techniques provides a clear and unambiguous path to the structure elucidation of novel chemical entities. For **5-Bromo-3-methoxy-2-(2-**

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methoxyethoxy)pyridine, the combination of high-resolution mass spectrometry and a suite of NMR experiments creates a self-validating system. The characteristic isotopic pattern of bromine in the mass spectrum confirms its presence, while the intricate web of correlations from 2D NMR experiments definitively establishes the connectivity and regiochemistry of the substituents on the pyridine core. This multi-faceted approach ensures the highest level of scientific integrity and provides the trustworthy structural foundation necessary for any subsequent research and development.

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